

A Comparative Analysis of the Evaporation Rates of Propylene Glycol Ethers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Propoxy-2-propanol*

Cat. No.: *B075130*

[Get Quote](#)

For researchers, scientists, and drug development professionals, the selection of an appropriate solvent is a critical step that can significantly impact experimental outcomes and product formulations. Propylene glycol ethers, a versatile class of organic solvents, are widely utilized for their excellent solvency characteristics, chemical stability, and miscibility with a broad range of substances. A key physicochemical property that dictates their suitability for specific applications is their evaporation rate. This guide provides a comparative study of the evaporation rates of various propylene glycol ethers, supported by experimental data, to aid in the informed selection of these solvents.

Data Presentation: Evaporation Rates and Physical Properties

The following table summarizes the relative evaporation rates and other pertinent physical properties of selected propylene glycol ethers. The evaporation rates are expressed as a ratio relative to n-butyl acetate, which has a standard evaporation rate of 1.0. A value greater than 1.0 indicates a faster evaporation rate, while a value less than 1.0 signifies a slower rate.

Propylene Glycol Ether	Abbreviation	CAS Number	Molecular Weight (g/mol)	Boiling Point (°C)	Vapor Pressure (mmHg @ 25°C)	Evaporation Rate (n-Butyl Acetate = 1.0)
Propylene Glycol Methyl Ether	PGME / PM	107-98-2	90.12	120	11.8	0.7[1][2]
Propylene Glycol Methyl Ether Acetate	PGMEA / PMA	108-65-6	132.16	146	3.8	0.33[3][4][5][6]
Propylene Glycol Ethyl Ether	PEE	1569-02-4	104.15	132	5.2	Not Available
Propylene Glycol n-Propyl Ether	PGnP	1569-01-3	118.17	150	2.6	0.2[7]
Propylene Glycol n-Butyl Ether	PGBE / PnB	5131-66-8	132.20	171	0.9	0.093[8]
Dipropylene Glycol Methyl Ether	DPGME / DPM	34590-94-8	148.20	190	0.4	0.035[9]
Dipropylene Glycol Methyl Ether Acetate	DPGMEA / DPMA	88917-22-0	190.20	209	0.08	0.015[10]

Dipropylene Glycol n-Butyl Ether	DPGBE / DPnB	29911-28-2	190.28	230	<0.1	0.006[11]
Tripropylene Glycol Methyl Ether	TPGME / TPM	25498-49-1	206.28	242	<0.1	<0.01
Tripropylene Glycol n-Butyl Ether	TPGBE / TPnB	55934-93-5	248.37	276	<0.01	Not Available

Experimental Protocols

The determination of the evaporation rates of volatile liquids is crucial for their application in various fields. The standardized method for this measurement is provided by ASTM D3539 - Standard Test Methods for Evaporation Rates of Volatile Liquids by Shell Thin-Film Evaporometer.[12][13][14][15][16]

Principle of the Method

The ASTM D3539 method is based on measuring the weight loss of a solvent over time as it evaporates from a filter paper surface under controlled conditions.[14] A known volume of the solvent is spread over a defined area of a filter paper, which is then suspended from a sensitive balance. A stream of dry, clean air at a constant temperature and flow rate is passed over the filter paper to facilitate evaporation. The weight of the filter paper and the remaining solvent is continuously monitored and recorded.

Apparatus

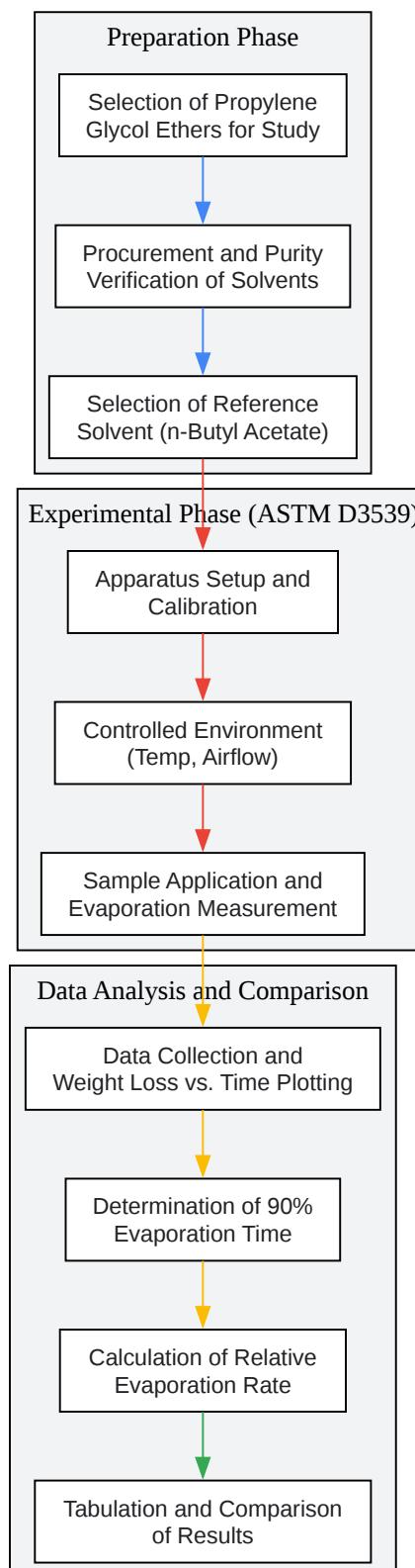
The primary apparatus used in this method is the Shell Thin-Film Evaporometer. This instrument consists of a cabinet with a controlled environment, a sensitive balance, a sample application system (typically a syringe), and an air supply system that provides dehumidified air at a constant flow rate.

Procedure

- Sample Preparation: The propylene glycol ether sample is brought to a constant temperature, typically 25°C, in a temperature-controlled bath.
- Filter Paper Preparation: A circular filter paper of a specified diameter is suspended from the balance hook inside the evaporometer cabinet.
- Sample Application: A precise volume of the pre-conditioned solvent is dispensed from a syringe onto the center of the filter paper. The solvent spreads out to form a thin film.
- Evaporation and Data Collection: Immediately after the sample is applied, the air flow is started at a specified rate. The weight of the filter paper and the evaporating solvent is recorded at regular time intervals until the solvent has completely evaporated.
- Data Analysis: The weight loss data is plotted against time. The time required for 90% of the solvent to evaporate is determined from this plot.
- Relative Evaporation Rate Calculation: The relative evaporation rate is calculated by dividing the 90% evaporation time of the reference solvent (n-butyl acetate) by the 90% evaporation time of the sample solvent.

Visualization of the Comparative Study Workflow

The logical flow of conducting a comparative study on the evaporation rates of propylene glycol ethers can be visualized as follows:



[Click to download full resolution via product page](#)

Caption: Workflow for the comparative study of propylene glycol ether evaporation rates.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PGME [stenutz.eu]
- 2. benchchem.com [benchchem.com]
- 3. PMA [twacc.com.tw]
- 4. monumentchemical.com [monumentchemical.com]
- 5. dow.com [dow.com]
- 6. unionpetrochemical.com [unionpetrochemical.com]
- 7. Solvent Comparison Tool [ws.eastman.com]
- 8. Propylene glycol n-butyl ether (PNB) – South City Petrochem [southcitypetrochem.com]
- 9. DIPROPYLENE GLYCOL METHYL ETHER (DPGME) - Ataman Kimya [atamanchemicals.com]
- 10. monumentchemical.com [monumentchemical.com]
- 11. atamankimya.com [atamankimya.com]
- 12. store.astm.org [store.astm.org]
- 13. store.astm.org [store.astm.org]
- 14. standards.iteh.ai [standards.iteh.ai]
- 15. standards.iteh.ai [standards.iteh.ai]
- 16. ASTM D3539 | Materials Characterization Services [mat-cs.com]
- To cite this document: BenchChem. [A Comparative Analysis of the Evaporation Rates of Propylene Glycol Ethers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b075130#comparative-study-on-the-evaporation-rates-of-propylene-glycol-ethers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com